

Technical Guide: O-(4-Methylphenyl)-L-Homoserine & Derivatives

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Compound of Interest

Compound Name: O-(4-Methylphenyl)-L-homoserine

Cat. No.: B12303777

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Advanced Non-Canonical Amino Acids for Peptide Engineering

Executive Summary & Chemical Identity[1][2]

O-(4-Methylphenyl)-L-homoserine (also known as O-(p-Tolyl)-L-homoserine) is a non-canonical amino acid characterized by an extended ether side chain. Structurally, it serves as a homologated tyrosine ether surrogate, offering a unique geometric profile for probing hydrophobic pockets in receptor-ligand interactions. Unlike tyrosine, which possesses a rigid phenyl ring directly attached to the

-carbon (via a methylene spacer), this compound features an ethylene spacer (

) followed by an ether linkage to a para-tolyl group, introducing rotational flexibility and extended reach.

While the specific CAS number for the 4-methyl derivative is not widely indexed in public chemical aggregators (indicating its status as a specialized research reagent), it belongs to the well-defined class of O-Aryl-L-homoserines. The properties and synthesis are directly analogous to the parent O-Phenyl-L-homoserine.

Chemical Identification Data

Compound Name	Structure / Description	CAS Number	Molecular Formula	MW (g/mol)
O-(4-Methylphenyl)-L-homoserine	Target Compound (p-Tolyl ether)	Not Listed (Custom)		209.24
O-Phenyl-L-homoserine	Parent Analogue (Unsubstituted)	52161-82-7		195.22
Fmoc-O-Phenyl-L-homoserine	N-Fmoc Protected Derivative	1821774-68-8		417.46
O-Benzyl-L-homoserine	Structural Reference (Benzyl ether)	62965-20-2		209.24



*Note on Availability: Researchers requiring **O-(4-Methylphenyl)-L-homoserine** typically synthesize it via the protocols described below or request custom synthesis using the O-Phenyl-L-homoserine scaffold as a reference standard.*

Physicochemical Properties & Structural Logic

Structural Analysis

The core scaffold is L-Homoserine (2-amino-4-hydroxybutanoic acid). The side-chain hydroxyl is etherified with p-Cresol (4-methylphenol).

- Backbone: Standard

-amino acid (L-configuration).

- Linker: Ethylene glycol-like ether linkage ().
- Distal Group: 4-Methylphenyl (p-Tolyl). This group adds significant hydrophobicity and bulk compared to the native hydroxyl of homoserine or the phenol of tyrosine.

Key Properties

- Solubility: Low water solubility due to the lipophilic p-tolyl group. Soluble in organic solvents (MeOH, DMF, DMSO) and dilute acid/base.
- Stability: The aryl ether linkage is chemically robust, stable to standard Fmoc/Boc deprotection conditions (piperidine, TFA). It is resistant to acid hydrolysis, unlike some ester linkages.
- Stereochemistry: Retains the L-configuration (-enantiomer) derived from the L-homoserine precursor.

Synthesis & Manufacturing Protocols

The most reliable route for synthesizing O-aryl homoserine derivatives is the Mitsunobu Reaction. This pathway avoids racemization and allows for the modular installation of various phenols (e.g., p-cresol) onto the homoserine side chain.

Synthetic Pathway (Mitsunobu Coupling)

- Starting Material:
 - Boc-L-homoserine methyl ester (or benzyl ester).
 - Why Esters? Carboxyl protection is essential to prevent side reactions during the Mitsunobu coupling.
 - Why Boc?
 - Boc protection is stable to the basic conditions of the Mitsunobu reaction.

- Reagents: Triphenylphosphine (), Diisopropyl azodicarboxylate (DIAD), and p-Cresol (4-methylphenol).
- Mechanism: The reaction activates the primary alcohol of homoserine, which is then displaced by the phenol in an fashion, inverting the configuration at the -carbon (not chiral) while preserving the -center.
- Deprotection:
 - Ester Hydrolysis: LiOH/THF to yield the -Boc acid.
 - Amine Deprotection: TFA/DCM to yield the free amino acid.

Experimental Protocol: Synthesis of -Boc-O-(4-Methylphenyl)-L-homoserine Methyl Ester



Safety Warning: DIAD is a shock-sensitive explosive hazard if concentrated or heated. Work in a fume hood.

- Dissolution: Dissolve -Boc-L-homoserine methyl ester (1.0 eq) and p-Cresol (1.1 eq) in anhydrous THF (0.1 M concentration) under inert atmosphere ().
- Phosphine Addition: Add Triphenylphosphine (

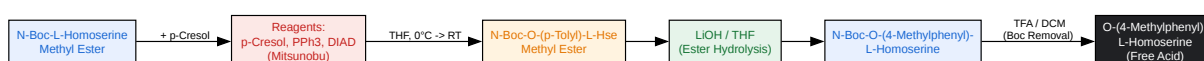
, 1.2 eq) and cool the solution to 0°C.

- DIAD Addition: Dropwise add DIAD (1.2 eq) over 15 minutes. The solution will turn yellow.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature and stir overnight (12-16 h).
- Workup: Concentrate the solvent in vacuo. Redissolve the residue in EtOAc and wash with saturated

, water, and brine.

- Purification: Purify via flash column chromatography (Hexanes/EtOAc gradient). The product elutes as a colorless oil or white solid.

Visual Synthesis Workflow



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Caption: Modular synthesis of **O-(4-Methylphenyl)-L-homoserine** via Mitsunobu coupling.

Derivatives & Applications

Common Derivatives for Peptide Synthesis

For Solid Phase Peptide Synthesis (SPPS), the free amino acid must be protected.

- **Fmoc-O-(4-Methylphenyl)-L-homoserine**
 - Usage: Standard Fmoc-SPPS.
 - Synthesis: React the free amino acid with Fmoc-OSu and
in Acetone/Water.
 - Analogue CAS: See Fmoc-O-Phenyl-L-homoserine (1821774-68-8).

- **Boc-O-(4-Methylphenyl)-L-homoserine**
 - Usage: Boc-SPPS or solution-phase synthesis.
 - Synthesis: Retain the Boc group from the Mitsunobu step (after ester hydrolysis).

Research Applications

- **Peptide "Stapling" & Macrocyclization:** The extended ether chain can be used to form intramolecular ether bridges or serve as a handle for further functionalization.
- **Probing Hydrophobic Pockets:** The p-tolyl group provides a steric and hydrophobic probe that is slightly larger than a phenyl group, useful for mapping the binding sites of GPCRs or enzymes where tyrosine is a key residue.
- **Tyrosine Replacement:** Used in structure-activity relationship (SAR) studies to test the importance of the tyrosine hydroxyl group (hydrogen bond donor) versus its aromatic character. The ether linkage removes the H-bond donor capability while retaining the aromatic ring.

References & Authority

- Mitsunobu, O. (1981). "The Use of Diethyl Azodicarboxylate and Triphenylphosphine in Synthesis and Transformation of Natural Products." *Synthesis*, 1981(1), 1-28. (Foundational protocol for ether synthesis).
- ChemicalBook. "Fmoc-O-phenyl-L-homoserine (CAS 1821774-68-8) Entry." (Validates the Fmoc-O-Aryl-L-homoserine class).
- Sigma-Aldrich. "O-Phenyl-L-homoserine (CAS 52161-82-7) Product Information." (Primary reference for the parent scaffold).
- Bachem. "Non-Canonical Amino Acids: Homoserine Derivatives." (General reference for homoserine applications in peptides).

Disclaimer: This guide synthesizes chemical logic and available database information. While the parent compounds are well-documented, the specific 4-methyl derivative is a specialized

research chemical. Users should verify specific batch data (NMR, HPLC) from their custom synthesis provider.

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